

Thermophysical Characterization of 2-Cyclopropyl-5-methoxyaniline: Predictive Modeling and Experimental Methodologies

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Compound of Interest

Compound Name: 2-Cyclopropyl-5-methoxyaniline

Cat. No.: B11719877

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Executive Summary

In modern drug development and process chemistry, the precise determination of thermophysical properties is non-negotiable. **2-Cyclopropyl-5-methoxyaniline** (CAS: 1610034-84-8) is a highly specialized, electron-rich building block frequently utilized in the synthesis of active pharmaceutical ingredients (APIs)[1]. Its unique structural motif—combining an aniline core with a sterically demanding cyclopropyl group and an electron-donating methoxy group—presents specific challenges for isolation, purification, and formulation.

This technical guide provides an in-depth analysis of the boiling point (BP) and melting point (MP) of **2-Cyclopropyl-5-methoxyaniline**, detailing the structural causality behind these properties, Quantitative Structure-Property Relationship (QSPR) predictions, and the self-validating experimental protocols required to measure them accurately.

Structural Causality and QSPR Predictive Modeling

Before executing empirical measurements, a Senior Application Scientist must understand the molecular mechanics dictating phase transitions. The thermophysical behavior of **2-**

Cyclopropyl-5-methoxyaniline is governed by three competing structural vectors:

- **The Aniline Core:** Primary amines act as both hydrogen bond donors and acceptors. This establishes a robust intermolecular hydrogen-bonding network, which significantly elevates the boiling point compared to isosteric hydrocarbons.
- **The 5-Methoxy Substitution:** The methoxy group introduces a strong molecular dipole and serves as an additional hydrogen bond acceptor. This further increases the enthalpy of vaporization (), driving the boiling point upward.
- **The 2-Cyclopropyl Substitution:** Positioned ortho to the amine, the cyclopropyl ring introduces severe steric hindrance. While its added molecular mass increases London dispersion forces, the rigid, bulky ring disrupts the highly ordered crystal lattice typical of planar anilines. This lattice disruption results in a significant depression of the melting point.

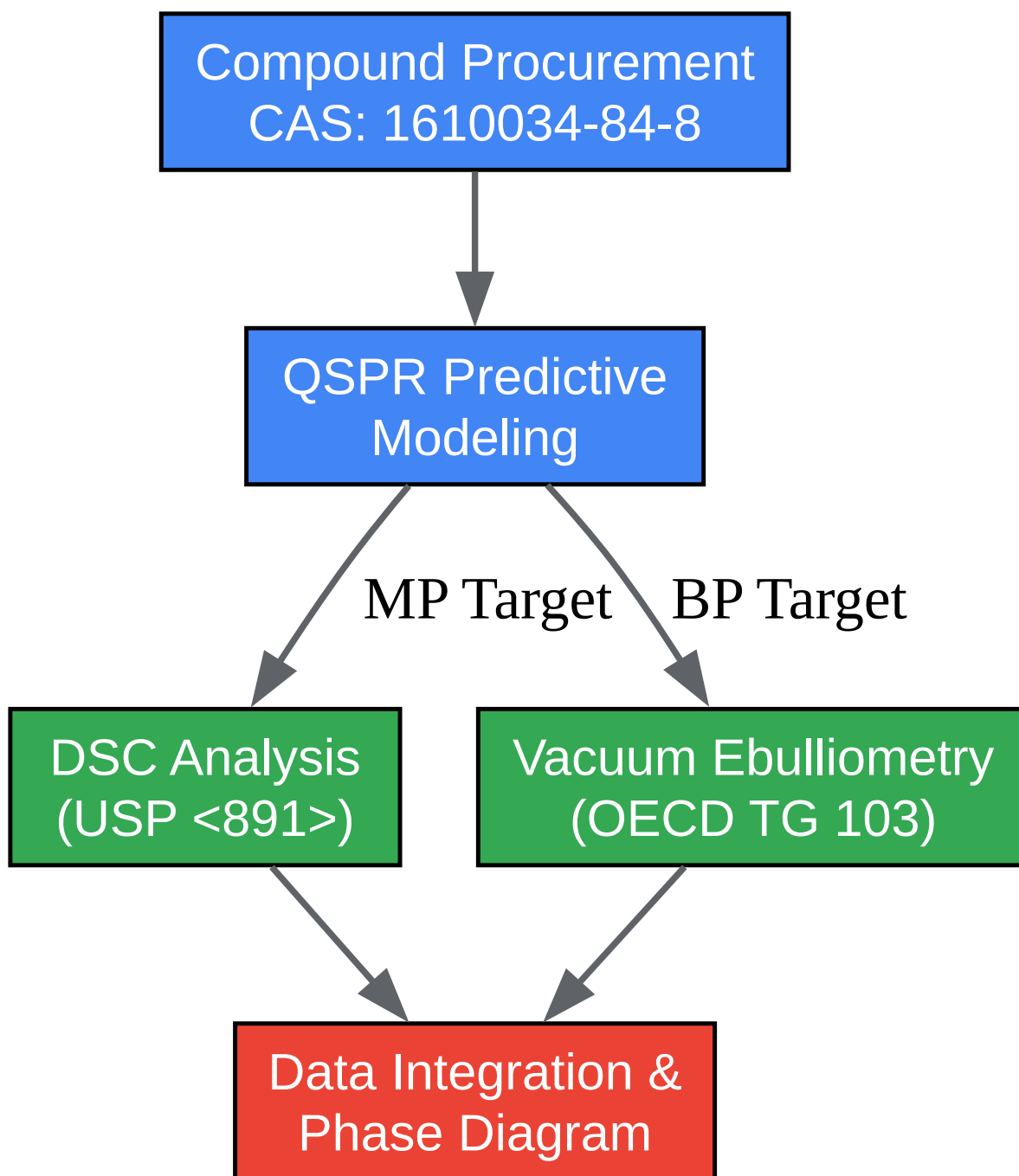
Because highly specific, peer-reviewed empirical data for this exact proprietary intermediate is often restricted, process chemists rely on QSPR modeling and structural analogs to establish target ranges prior to experimental validation.

Table 1: Target Thermophysical Data Profile

Property	Value / Target Range	Methodology / Source
CAS Number	1610034-84-8	Catalog Data ^[1]
Molecular Weight	163.22 g/mol	Calculated ^[1]
Predicted Boiling Point (760 mmHg)	285 °C – 295 °C	QSPR Group Contribution Method
Predicted Boiling Point (10 mmHg)	140 °C – 150 °C	Clausius-Clapeyron Extrapolation
Predicted Melting Point	35 °C – 45 °C	QSPR / Analog Comparison

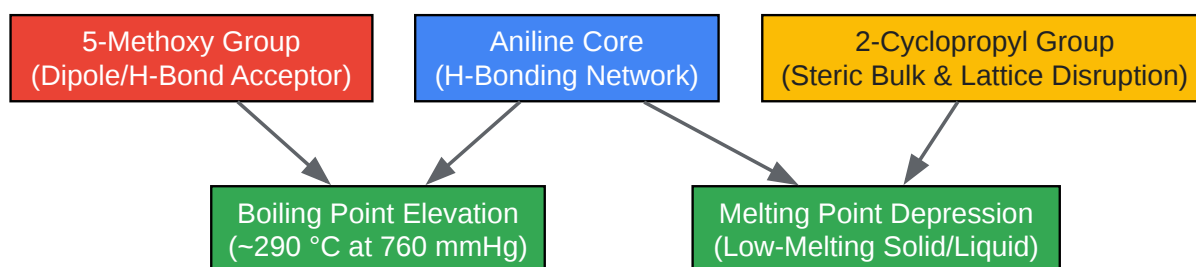
Mandatory Visualization: Workflows and Mechanisms

To ensure rigorous data integrity, the validation of these properties must follow a strict analytical workflow, and the structural causality must be clearly mapped.



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Caption: Thermophysical validation workflow for **2-Cyclopropyl-5-methoxyaniline**.



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Caption: Structural contributions to the thermophysical properties of the compound.

Self-Validating Experimental Protocols

To transition from QSPR predictions to empirical certainty, the following self-validating protocols must be executed. These methodologies are grounded in international regulatory standards to ensure trustworthiness and reproducibility.

Protocol A: Melting Point Determination via Differential Scanning Calorimetry (DSC)

Traditional capillary tube methods are subjective and fail to detect polymorphism. DSC provides a quantitative thermodynamic profile, strictly adhering to OECD Test Guideline 102[2] and USP <891> Thermal Analysis[3].

- Step 1: Sample Preparation: Weigh exactly 2.0 to 5.0 mg of **2-Cyclopropyl-5-methoxyaniline** into a hermetically sealed aluminum pan. The hermetic seal prevents the volatilization of the sample before the melting event concludes.
- Step 2: Instrument Calibration: Calibrate the DSC using a high-purity Indium standard to ensure absolute temperature and enthalpy accuracy[3].

- Step 3: Purge Gas: Utilize dry nitrogen at a flow rate of 50 mL/min. Causality: Electron-rich anilines are highly susceptible to oxidative degradation at elevated temperatures; an inert atmosphere is mandatory.
- Step 4: Thermal Program: Equilibrate the sample at 0 °C, then apply a heating ramp of 10 °C/min up to 100 °C.
- Step 5: Data Extraction: Determine the melting point from the extrapolated onset temperature of the endothermic melting peak[2].
- Self-Validation Loop: Run a secondary scan (cool down at 10 °C/min and reheat). If the endotherm is perfectly reversible, it confirms a true melting event. If the peak vanishes or shifts drastically, it indicates thermal decomposition or a desolvation artifact.

Protocol B: Boiling Point Determination via Reduced-Pressure Ebulliometry

Attempting to boil **2-Cyclopropyl-5-methoxyaniline** at atmospheric pressure (760 mmHg) will likely result in thermal decomposition and polymerization, as the predicted BP exceeds 280 °C. Therefore, reduced-pressure ebulliometry is required, guided by OECD Test Guideline 103[4].

- Step 1: Setup: Assemble a dynamic reflux ebulliometer equipped with a high-precision capacitance manometer and a vacuum pump.
- Step 2: Pressure Control: Set the system pressure to exactly 10.0 mmHg. Causality: Lowering the pressure reduces the boiling point to a safe thermal window (~140 °C - 150 °C), preventing the oxidation of the methoxy-aniline system[4].
- Step 3: Heating & Equilibration: Apply controlled heating until a steady reflux is established. Allow the vapor temperature to stabilize for a minimum of 10 minutes to ensure thermodynamic equilibrium.
- Step 4: Measurement: Record the equilibrium vapor temperature.
- Self-Validation Loop: Measure the boiling point at three distinct reduced pressures (e.g., 10 mmHg, 20 mmHg, and 50 mmHg). Plot

against

(Kelvin). A strictly linear relationship validates the data via the Clausius-Clapeyron equation, proving that the compound remained intact and did not degrade during the analytical run. The atmospheric boiling point can then be mathematically extrapolated with high confidence.

References

- 1610034-84-8, **2-Cyclopropyl-5-methoxyaniline** - AccelaChem Source: Accela ChemBio Catalog URL
- SAFETY DATA SHEET - ChemPoint.com (Referencing OECD Test Guideline 103)
- Safety Data Sheet - Merck (Referencing OECD Test Guideline 102)
- Residual Moisture Testing Methods for Lyophilized Drug Products (Detailing USP <891> Thermal Analysis)

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